

Essential Safety and Logistical Information for Handling Disodium 2,5-dihydroxyterephthalate

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Compound of Interest

Compound Name: *Disodium 2,5-dihydroxyterephthalate*

Cat. No.: *B8492298*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Disodium 2,5-dihydroxyterephthalate** was found. The following safety recommendations are based on the available data for the closely related compound, 2,5-Dihydroxyterephthalic acid. It is presumed that the hazardous properties and handling requirements are similar.

Researchers, scientists, and drug development professionals must adhere to strict safety protocols when handling **Disodium 2,5-dihydroxyterephthalate**. This document provides essential guidance on personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Disodium 2,5-dihydroxyterephthalate**, based on the hazard profile of 2,5-Dihydroxyterephthalic acid.

Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Safety glasses with side-shields or Goggles	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) [1][2]
Skin	Protective gloves (e.g., Nitrile rubber)	Inspected prior to use and disposed of properly[1]
Long-sleeved clothing/Laboratory coat	To prevent skin contact[2][3]	
Respiratory	Dust mask or respirator	For large quantities or when dust is generated[4]
Feet	Closed-toe shoes	Standard laboratory practice

Operational Plan for Safe Handling

A systematic approach is crucial for minimizing risks associated with handling **Disodium 2,5-dihydroxyterephthalate**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust particles.[1]
- Ensure that an eyewash station and safety shower are readily accessible.[2]
- Keep the container tightly closed when not in use and store in a cool, dry place away from incompatible materials.[1]

2. Handling the Compound:

- Avoid direct contact with skin, eyes, and clothing.[4]
- Do not breathe in dust.[1]

- Weigh and handle the solid material carefully to prevent the formation of dust.
- After handling, wash hands thoroughly with soap and water.^[5]

3. Accidental Release Measures:

- In case of a spill, avoid generating dust.
- Carefully sweep up the spilled solid and place it into a suitable, labeled container for disposal.^{[1][2][3]}
- Ventilate the area of the spill.

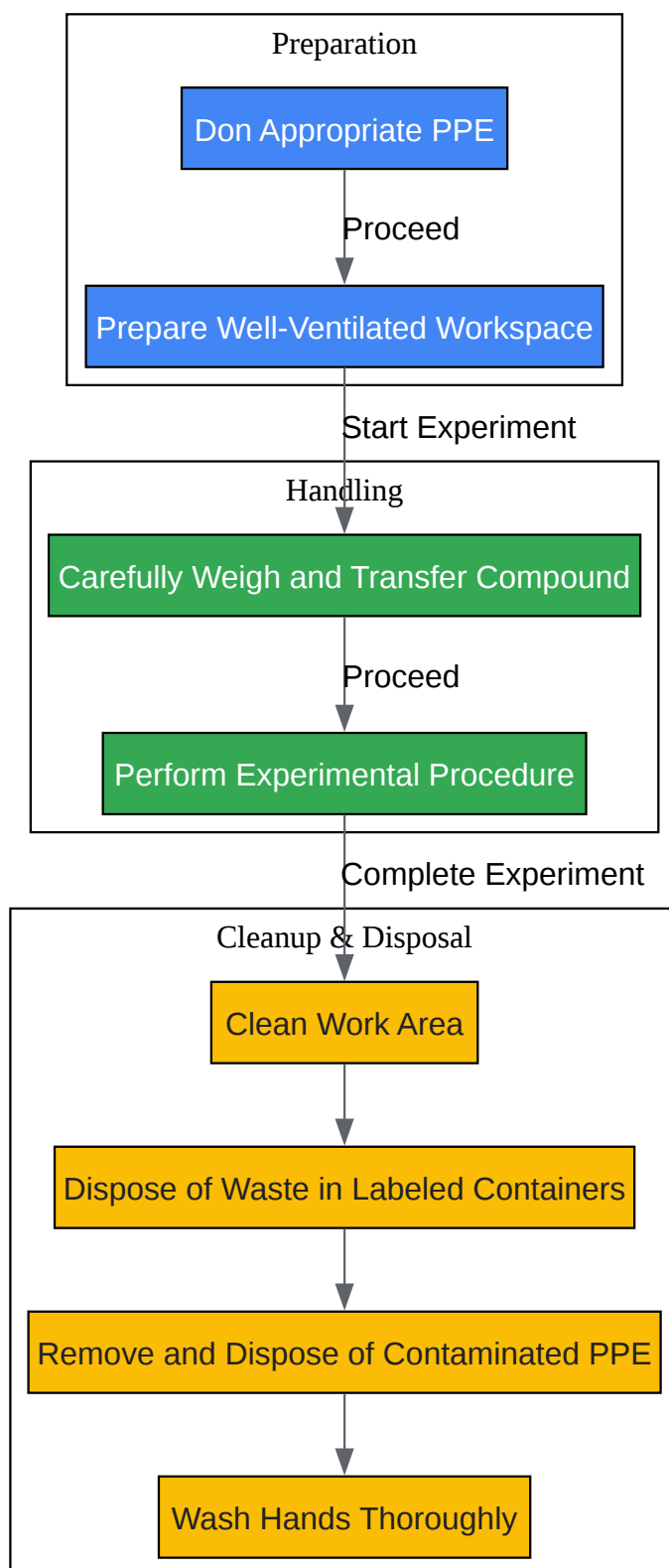
Disposal Plan

Proper disposal of **Disodium 2,5-dihydroxyterephthalate** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Dispose of as hazardous waste in accordance with local, state, and federal regulations.^[3] Consider dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.^[1]
- **Contaminated PPE:** Dispose of contaminated gloves and other disposable PPE as hazardous waste.
- **Empty Containers:** Treat empty containers as hazardous waste and dispose of them accordingly.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **Disodium 2,5-dihydroxyterephthalate** in a laboratory setting.



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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.be [fishersci.be]
- 4. tcichemicals.com [tcichemicals.com]
- 5. chemos.de [chemos.de]
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